

Essential Safety and Logistical Guidance for Handling 2-Morpholinoethyl Isothiocyanate

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Compound of Interest

Compound Name: 2-Morpholinoethyl isothiocyanate

Cat. No.: B1267193

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For researchers, scientists, and drug development professionals, the safe handling of reactive chemical compounds like **2-Morpholinoethyl isothiocyanate** is of paramount importance. This document provides immediate, essential safety protocols, operational workflows, and disposal plans to minimize risk and ensure a safe laboratory environment.

Chemical Identity and Hazards:

Property	Value
Chemical Name	2-Morpholinoethyl isothiocyanate
CAS Number	63224-35-1
Molecular Formula	C7H12N2OS
Molecular Weight	172.25 g/mol [1][2]
Appearance	Yellow Liquid[2]
Odor	Irritating[2]
Boiling Point	163 °C at 10 mm Hg[3]
Density	1.129 g/mL at 25 °C[3]

GHS Hazard Classification:

2-Morpholinoethyl isothiocyanate is a hazardous substance with the following classifications:

- Harmful if swallowed, in contact with skin, or if inhaled.[2]
- Causes serious eye damage.[1][2]
- May cause skin irritation.[1]
- May cause respiratory irritation.[3]

Signal Word: Danger[2]

Personal Protective Equipment (PPE)

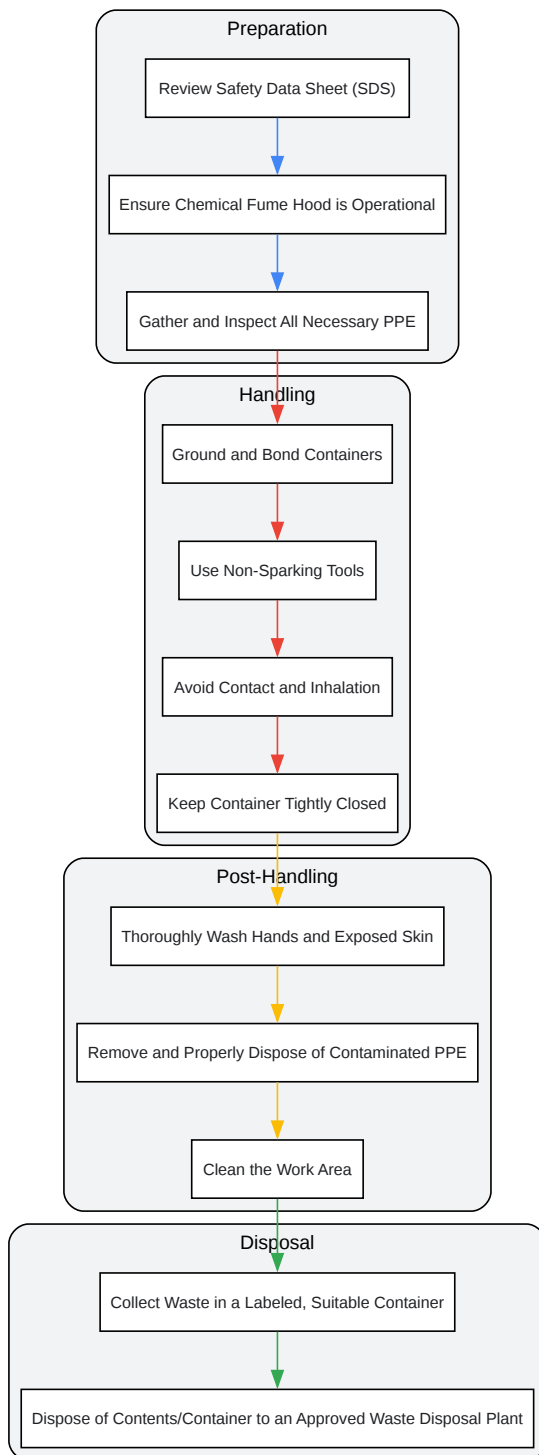
Strict adherence to PPE guidelines is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-Morpholinoethyl isothiocyanate**.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety Goggles & Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended. [4] [5] [6] [7]
Skin	Chemical Resistant Gloves & Protective Clothing	Wear appropriate protective gloves (e.g., nitrile rubber, neoprene) and clothing to prevent skin exposure. [8] [9] Flame retardant antistatic protective clothing is advised. [4]
Respiratory	Respirator with appropriate filter	A NIOSH/MSHA approved respirator should be used when vapors or aerosols are generated. [6] [8] [9] A type ABEK (EN14387) respirator filter is recommended. [4]

Experimental Workflow for Safe Handling

A systematic approach is crucial when working with **2-Morpholinoethyl isothiocyanate**. The following workflow diagram outlines the necessary steps from preparation to disposal to ensure a safe operational process.

Safe Handling Workflow for 2-Morpholinoethyl Isothiocyanate



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Caption: A procedural diagram for the safe handling of **2-Morpholinoethyl isothiocyanate**.

Detailed Procedural Steps

Preparation:

- Review the Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **2-Morpholinoethyl isothiocyanate**.
- Fume Hood: All handling of this chemical must be conducted within a certified chemical fume hood with proper ventilation.[\[4\]](#)
- Personal Protective Equipment (PPE): Gather all necessary PPE as outlined in the table above and inspect for integrity.

Handling:

- Grounding: Ground and bond containers when transferring the material to prevent static discharge.[\[4\]](#)
- Tools: Use only non-sparking tools.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Avoidance: Avoid breathing vapors or mist and prevent contact with skin and eyes.[\[4\]](#) Do not eat, drink, or smoke in the handling area.[\[4\]](#)
- Container: Keep the container tightly closed when not in use.[\[4\]](#)[\[5\]](#)[\[9\]](#)

Post-Handling:

- Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[9\]](#)
- Contaminated PPE: Remove and properly store or dispose of contaminated PPE.[\[4\]](#)
- Work Area: Clean the work area thoroughly.[\[4\]](#)

Spill and Disposal Plan

Spill Response:

- Evacuate: Evacuate the area and eliminate all ignition sources.[\[4\]](#)[\[7\]](#)[\[10\]](#)

- Protection: Wear appropriate PPE, including respiratory protection.[4]
- Absorption: Absorb the spill with an inert, non-combustible material such as sand or vermiculite.[4][6]
- Collection: Collect the absorbed material into a suitable, labeled container for disposal.[4][10]
- Ventilation and Cleaning: Ventilate the area and wash the spill site after material pickup is complete.[4][6][9]

Disposal:

- Waste material must be disposed of in accordance with national and local regulations.
- Dispose of contents and containers to an approved waste disposal plant.[2][7]
- Leave chemicals in their original containers and do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

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